

5-Methylpyridin-3-amine hydrochloride CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Methylpyridin-3-amine
hydrochloride

Cat. No.: B1520059

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An In-Depth Technical Guide to 5-Methylpyridin-3-amine Hydrochloride

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on **5-Methylpyridin-3-amine hydrochloride**. It covers the compound's core chemical identity, molecular structure, synthesis, applications, and safety considerations, providing the foundational knowledge necessary for its effective use in research and development.

Core Identification and Physicochemical Properties

5-Methylpyridin-3-amine hydrochloride is the salt form of the versatile heterocyclic building block, 5-Methylpyridin-3-amine (also known as 3-Amino-5-picoline). The hydrochloride form is often preferred in laboratory and developmental settings due to its enhanced stability, improved handling characteristics, and typically greater solubility in aqueous media compared to the free base.^[1]

A clear distinction between the hydrochloride salt and its corresponding free base is crucial for accurate experimental design and reagent sourcing. The key identifiers and properties are summarized below.

Table 1: Chemical Identifiers

Identifier	5-Methylpyridin-3-amine Hydrochloride	5-Methylpyridin-3-amine (Free Base)
CAS Number	957065-90-6[1][2][3]	3430-19-1[4][5][6]
Molecular Formula	C ₆ H ₈ N ₂ ·HCl[1]	C ₆ H ₈ N ₂ [4][6]
Molecular Weight	144.6 g/mol [1][2]	108.14 g/mol [4][6]
IUPAC Name	5-methylpyridin-3-aminium chloride	5-methylpyridin-3-amine[6]
Common Synonyms	3-Amino-5-methylpyridine HCl	3-Amino-5-picoline, 5-Amino-3-picoline[7]

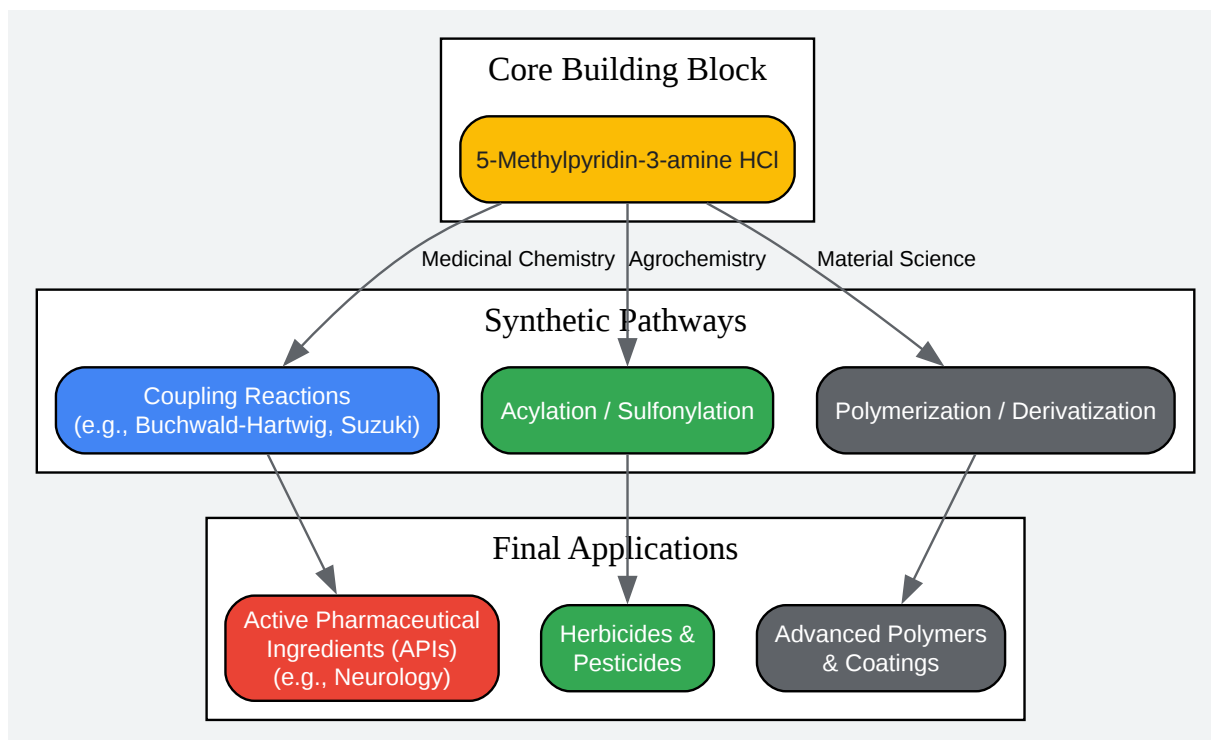
Table 2: Physicochemical Properties

Property	Data	Source(s)
Appearance	Colorless or light yellow solid (referring to free base)	[8]
Melting Point	59-63 °C (for free base)	
Solubility	Soluble in water (hydrochloride); Soluble in ethanol, acetone, dichloromethane (free base)	[1][8]
Storage Conditions	Store at 0-8°C, inert atmosphere, keep in dark place	[1][4]

Molecular Structure

The molecular architecture of 5-Methylpyridin-3-amine consists of a pyridine ring substituted at the 3-position with an amino (-NH₂) group and at the 5-position with a methyl (-CH₃) group. The hydrochloride salt is formed by the protonation of the more basic pyridine ring nitrogen, resulting in a pyridinium cation, with chloride as the counter-ion. This structure is a valuable

pharmacophore, as the nitrogen atoms provide polarity and hydrogen bonding capabilities essential for interaction with biological targets like proteins and enzymes.[9]



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- To cite this document: BenchChem. [5-Methylpyridin-3-amine hydrochloride CAS number and molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1520059#5-methylpyridin-3-amine-hydrochloride-cas-number-and-molecular-structure]

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